

preparing UPGL00004 stock solution and working concentrations

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UPGL00004

Cat. No.: B15577398

[Get Quote](#)

Application Notes and Protocols for UPGL00004

For Researchers, Scientists, and Drug Development Professionals

Introduction

UPGL00004 is a potent and selective allosteric inhibitor of Glutaminase C (GAC), a key enzyme in cancer cell metabolism.^{[1][2][3]} GAC catalyzes the conversion of glutamine to glutamate, a crucial step for the proliferation of many cancer cells that are "addicted" to glutamine.^{[4][5][6][7]} **UPGL00004** has demonstrated a strong inhibitory effect on the proliferation of aggressive triple-negative breast cancer cell lines.^{[1][3][5][8]} These application notes provide detailed protocols for the preparation of stock solutions and working concentrations of **UPGL00004** for use in in vitro and in vivo research.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **UPGL00004** is provided in the table below. Proper storage is critical to maintain the stability and activity of the compound.

Property	Value	Source
Molecular Weight	534.66 g/mol	[1][2][3]
Formula	C ₂₅ H ₂₆ N ₈ O ₂ S ₂	[1][2][3]
CAS Number	1890169-95-5	[1][2][3]
Appearance	Solid, Off-white to gray	[1][3][9]
IC ₅₀	29 nM for Glutaminase C (GAC)	[1][3]
K _d	27 nM for Glutaminase C (GAC)	[1][3]
Storage (Powder)	-20°C for up to 3 years	[1][2][3]
Storage (In Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[2][3]

Solubility

UPGL00004 is soluble in dimethyl sulfoxide (DMSO) but insoluble in water and ethanol.[2] It is recommended to use fresh, anhydrous DMSO to prepare stock solutions, as hygroscopic DMSO can negatively impact solubility.[2][3] Sonication or gentle warming may be necessary to fully dissolve the compound.[1][10]

Solvent	Solubility	Notes
DMSO	≥ 25 mg/mL (46.75 mM)	[2]
112.5 mg/mL (210.4 mM)	[1]	
125 mg/mL (233.79 mM)	[3]	
Water	Insoluble	[2]
Ethanol	Insoluble	[2]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **UPGL00004** in DMSO.

Materials:

- **UPGL00004** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of **UPGL00004**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 534.66 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.3466 \text{ mg}$
- Weigh the **UPGL00004** powder:
 - Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 5.35 mg of **UPGL00004** powder into the tube.
- Dissolve the powder in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **UPGL00004** powder.
 - Close the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.^[10] Gentle warming in a 37°C water bath can be used to aid

dissolution if necessary, but be sure to check for any temperature sensitivity of the compound.[\[10\]](#)

- Aliquot and store the stock solution:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller working volumes (e.g., 20 μ L) in sterile microcentrifuge tubes.[\[10\]](#)
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C, protected from light.[\[2\]](#)[\[3\]](#)[\[10\]](#)

Preparation of Working Concentrations for In Vitro Assays

This protocol describes the preparation of working concentrations of **UPGL00004** for use in cell-based assays. It is crucial to keep the final DMSO concentration in the cell culture medium low (typically <0.1% to 0.5%) to avoid solvent-induced cytotoxicity.[\[10\]](#)[\[11\]](#)

Materials:

- 10 mM **UPGL00004** DMSO stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a 96-well plate for dilutions

Procedure:

- Perform serial dilutions of the DMSO stock solution:
 - It is best to make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous buffer or cell culture medium to prevent precipitation.[\[12\]](#)
 - For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution. This can be done in two steps: a 1:10 dilution followed by a 1:100 dilution.

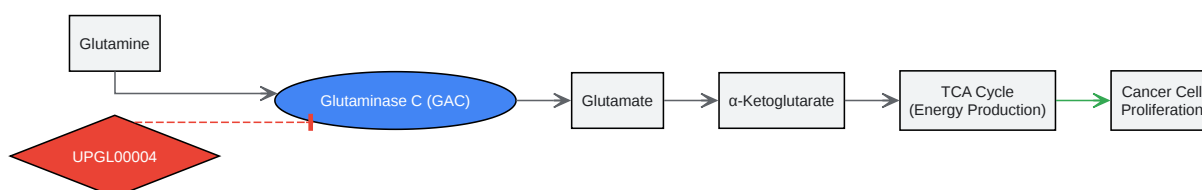
- Dilute into cell culture medium:
 - Add the desired volume of the diluted DMSO stock solution to the final volume of cell culture medium to achieve the target working concentration.
 - For example, to make 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium. This results in a final DMSO concentration of 0.1%.
- Vehicle Control:
 - It is essential to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as your experimental samples to account for any effects of the solvent on the cells.[\[11\]](#)

Example Working Concentrations for Triple-Negative Breast Cancer Cells:

- **UPGL00004** has been shown to inhibit the proliferation of MDA-MB-231, HS578T, and TSE cells with IC₅₀ values of 70 nM, 129 nM, and 262 nM, respectively.[\[1\]](#)[\[3\]](#)
- A range of working concentrations from 1 nM to 10 μ M is a common starting point for in vitro assays.[\[10\]](#)

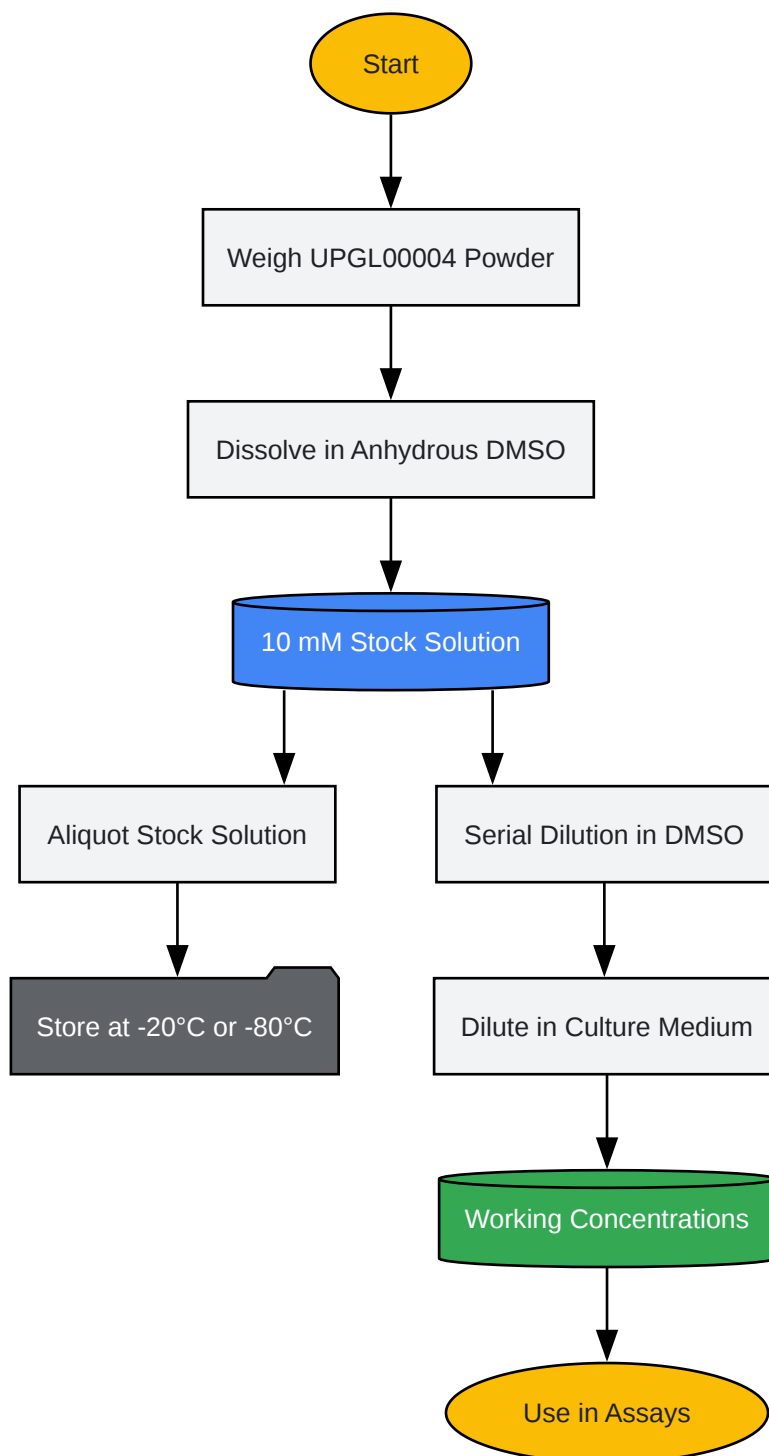
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **UPGL00004** and the experimental workflow for preparing solutions.



[Click to download full resolution via product page](#)

Caption: **UPGL00004** inhibits Glutaminase C (GAC), blocking glutamine metabolism and cancer cell proliferation.



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **UPGL00004** stock and working solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UPGL00004 | Glutaminase | TargetMol [targetmol.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. New insights into the molecular mechanisms of glutaminase C inhibitors in cancer cells using serial room temperature crystallography - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. Research Portal [scholarscommons.fgcu.edu]
- 6. biorxiv.org [biorxiv.org]
- 7. New insights into the molecular mechanisms of glutaminase C inhibitors in cancer cells using serial room temperature crystallography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Characterization of the interactions of potent allosteric inhibitors with glutaminase C, a key enzyme in cancer cell glutamine metabolism - PMC [pubmed.ncbi.nlm.nih.gov]
- 9. medchemexpress.com [medchemexpress.com]
- 10. benchchem.com [benchchem.com]
- 11. benchchem.com [benchchem.com]
- 12. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- To cite this document: BenchChem. [preparing UPGL00004 stock solution and working concentrations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15577398/docs#preparing-upgl00004-stock-solution-and-working-concentrations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)